Technical Guide: 2,6-Diphenylpyrazine – Structure, Synthesis, and Applications[1]

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Compound of Interest

Compound Name:	*2,6-Diphenylpyrazine*
CAS No.:	*25827-94-5*
Cat. No.:	*B1267240*

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Executive Summary

2,6-Diphenylpyrazine ($C_{16}H_{12}N_2$) is a heterocyclic aromatic compound characterized by a pyrazine core substituted with phenyl groups at the meta positions relative to the nitrogen atoms (positions 2 and 6).[1][2][3] Distinct from its more common isomers (2,3-diphenylpyrazine and 2,5-diphenylpyrazine), the 2,6-isomer possesses unique symmetry and electronic properties that make it a critical scaffold in the development of organic light-emitting diodes (OLEDs), fluorescent chemosensors, and pharmacologically active agents.

This guide provides a rigorous technical analysis of **2,6-diphenylpyrazine**, detailing its crystallographic structure, validated synthesis protocols via Suzuki-Miyaura coupling, and its role as an electron-deficient acceptor in "push-pull" optoelectronic systems.[4]

Chemical Identity and Structural Analysis[2][6]

Nomenclature and Identifiers

- IUPAC Name: **2,6-Diphenylpyrazine**[4][5][6][7]

- Molecular Formula: $C_{16}H_{12}N_2$[1]
- Molecular Weight: 232.28 g/mol
- Key Precursor CAS: 4774-14-5 (2,6-Dichloropyrazine)[4][8][9]

Structural Geometry and Crystallography

Unlike the 2,3-isomer, which suffers from steric repulsion between adjacent phenyl rings, **2,6-diphenylpyrazine** allows for a more planar conformation, though the phenyl rings typically twist relative to the pyrazine plane to minimize steric strain with the ortho-hydrogens.

- Crystal System: Monoclinic
- Space Group:
- Symmetry: The molecule exhibits

  symmetry in its idealized planar form, but crystal packing forces often induce a twisted conformation (

  or

).
- Electronic Character: The pyrazine ring acts as an electron-withdrawing core (π-deficient), while the phenyl rings act as weak donors. This electronic push-pull character can be amplified by functionalizing the phenyl rings, making the 2,6-scaffold ideal for intramolecular charge transfer (ICT) applications.

Isomer Distinction

Researchers must rigorously distinguish the 2,6-isomer from its analogs:

- 2,3-Diphenylpyrazine: Formed via condensation of benzil and ethylenediamine.[4]
- 2,5-Diphenylpyrazine: Linear "terphenyl-like" structure; often a byproduct of dimerization.[4]

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- **2,6-Diphenylpyrazine**: Requires specific substitution logic (e.g., cross-coupling on 2,6-dihalopyrazines).[4]

Validated Synthesis Protocol

The most reliable route to high-purity **2,6-diphenylpyrazine** is the Suzuki-Miyaura Cross-Coupling reaction. This method avoids the regio-isomeric mixtures often seen in condensation reactions of amino-ketones.[4]

Reaction Mechanism & Workflow

The synthesis utilizes 2,6-dichloropyrazine as the electrophile and phenylboronic acid as the nucleophile, catalyzed by Palladium(0).



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Figure 1: Step-by-step synthesis workflow for **2,6-diphenylpyrazine** via Suzuki coupling.

Detailed Experimental Protocol

Reagents:

- 2,6-Dichloropyrazine (1.0 eq)[4]
- Phenylboronic acid (2.2 – 2.5 eq)
- Palladium(II) acetate (

) (5 mol%)
- Potassium carbonate (

) (2.0 – 3.0 eq)
- Solvent: N,N-Dimethylformamide (DMF) or Toluene/Water mix.[4]

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Procedure:

- Charge: In a round-bottom flask (or microwave vial), combine 2,6-dichloropyrazine, phenylboronic acid, and

  .
- Degas: Purge the vessel with nitrogen or argon for 15 minutes to remove oxygen (critical to prevent Pd deactivation and homocoupling).
- Catalyst Addition: Add

  (or

) under inert atmosphere. Add dry DMF.
- Reaction:
  - Method A (Microwave): Irradiate at 120°C for 50 minutes.
  - Method B (Thermal): Heat to 100°C for 12–24 hours under reflux.
- Workup: Cool to room temperature. Pour the mixture into ice-water. The product often precipitates.
- Extraction: If no precipitate forms, extract with dichloromethane (

). Wash organic layer with brine, dry over

  .
- Purification: Purify via silica gel column chromatography (Eluent: Hexane/Ethyl Acetate gradient) to isolate the pure white/pale-yellow solid.

Physicochemical & Optoelectronic Properties[1][8]

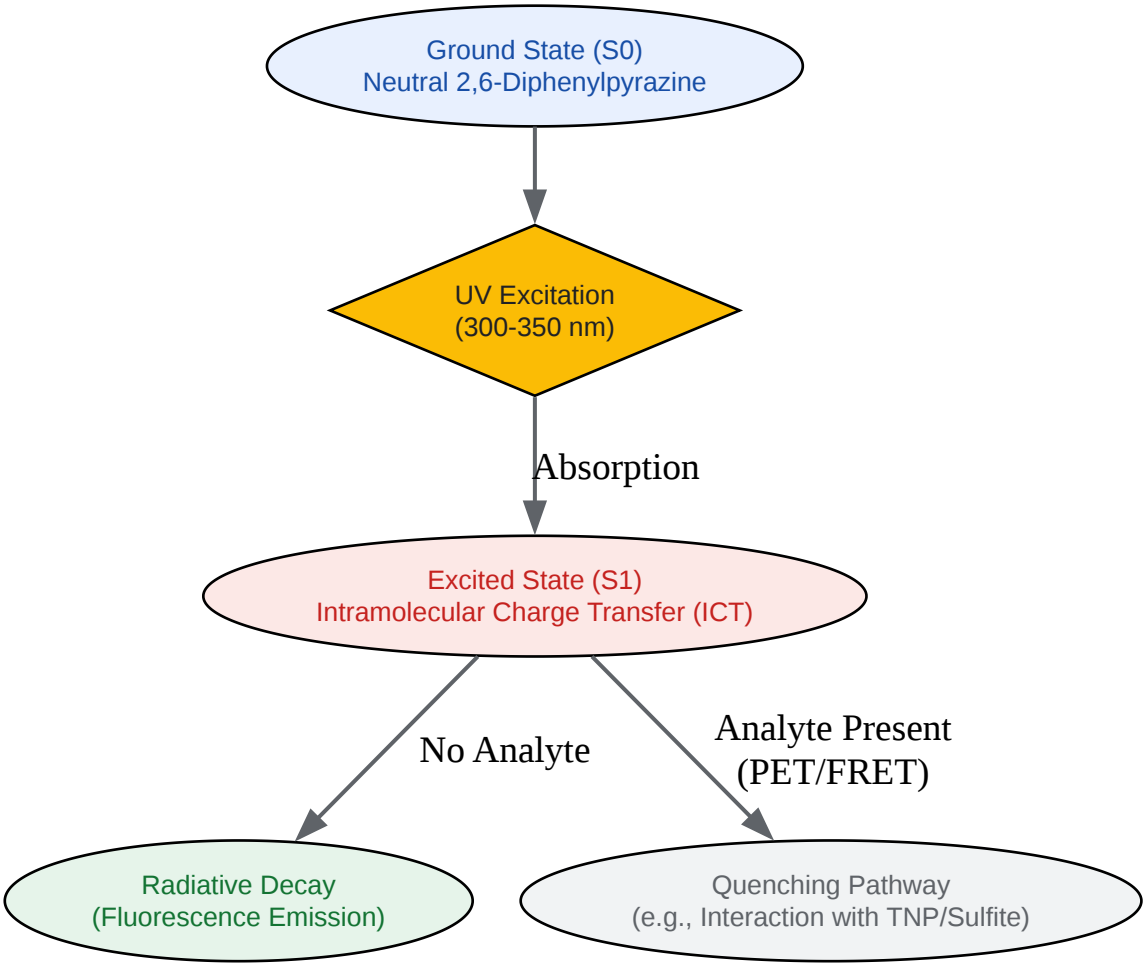
Physical Data Table

Property	Value / Description	Note
Physical State	Solid (Crystalline)	Often needles or plates from ethanol
Melting Point	High melting (typically >70°C, varies by polymorph)	Precise MP depends on purity/solvate
Solubility	Soluble in DCM, $CHCl_3$, DMSO; Insoluble in Water	Lipophilic character dominates
Absorption ( )	~300 – 320 nm	transition of the aromatic system
Fluorescence	Weak in neutral form; Strong in aggregated/solid state	Exhibits AIE (Aggregation Induced Emission) potential

Electronic Structure & Signaling Pathways

2,6-Diphenylpyrazine serves as a transducer in chemical sensing.[4] When quaternized (e.g., alkylated at the nitrogen), it becomes a highly sensitive electron-deficient acceptor.

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Figure 2: Photophysical pathways of **2,6-diphenylpyrazine** derivatives. The "Quenching" pathway is relevant for chemosensing applications (e.g., detecting picric acid or sulfites).

Applications in Research & Development

Organic Electronics (OLEDs)

The **2,6-diphenylpyrazine** core is a robust electron-transporting moiety.[4]

- Mechanism: The electron-deficient pyrazine ring facilitates electron injection and transport.
- TADF Emitters: When coupled with strong donors (e.g., carbazole, acridine) at the phenyl positions, the molecule can exhibit Thermally Activated Delayed Fluorescence (TADF), harvesting triplet excitons for high-efficiency OLEDs.

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Chemosensing

Derivatives of **2,6-diphenylpyrazine** (specifically pyrazinium salts) act as selective sensors.

- Target: Picric Acid (TNP) and Sulfite ions.[3]
- Mechanism: Photo-induced Electron Transfer (PET) or formation of a non-fluorescent ground-state complex leads to fluorescence quenching (Turn-OFF sensor).[4]

Biological Activity[1][3][6]

- DNA Binding: The planar, aromatic structure allows for intercalation or minor groove binding with DNA.
- Cytotoxicity: Studies have shown that **2,6-diphenylpyrazine** derivatives exhibit cytotoxicity against specific tumor cell lines, often enhanced by the presence of cationic side chains (e.g., amidines).

References

- Synthesis and Crystal Structure
  - Detection of TNP and sulfite ions in an aqueous medium using a pyrazinium-based chemosensor.[4][3] (2024).[3][10] Royal Society of Chemistry (RSC).
  - Source: (Describes Suzuki coupling synthesis and P21/c crystal structure).
- Biological Properties
  - Dias, N., et al. (2005).[7] Synthesis of **2,6-diphenylpyrazine** derivatives and their DNA binding and cytotoxic properties.[4][2][9][11] European Journal of Medicinal Chemistry, 40(12), 1206-1213.
  - Source:
- Precursor Data (2,6-Dichloropyrazine)
  - CAS: 4774-14-5.[4][8][9] Used as the primary scaffold for generating the 2,6-diphenyl core.

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- Source:[4]

- OLED & Photophysics
  - Thermally activated delayed fluorescence emitters showing wide-range near-infrared piezochromism.[4] (2018). Chemical Science.
  - Source:

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and Antiprotozoal Activity of Dicationic 2, 6-Diphenylpyrazines and Aza-Analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Mallak [mallakindia.com]
- 5. Thieme E-Books & E-Journals [thieme-connect.de]
- 6. Buy 2,6-Diphenylpyridine | 3558-69-8 [smolecule.com]
- 7. US10822331B2 - Processes for preparing ATR inhibitors - Google Patents [patents.google.com]
- 8. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 9. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]

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